

An In-depth Technical Guide to DO 710 (DOWSIL™ 710 Fluid)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DO 710

Cat. No.: B1230134

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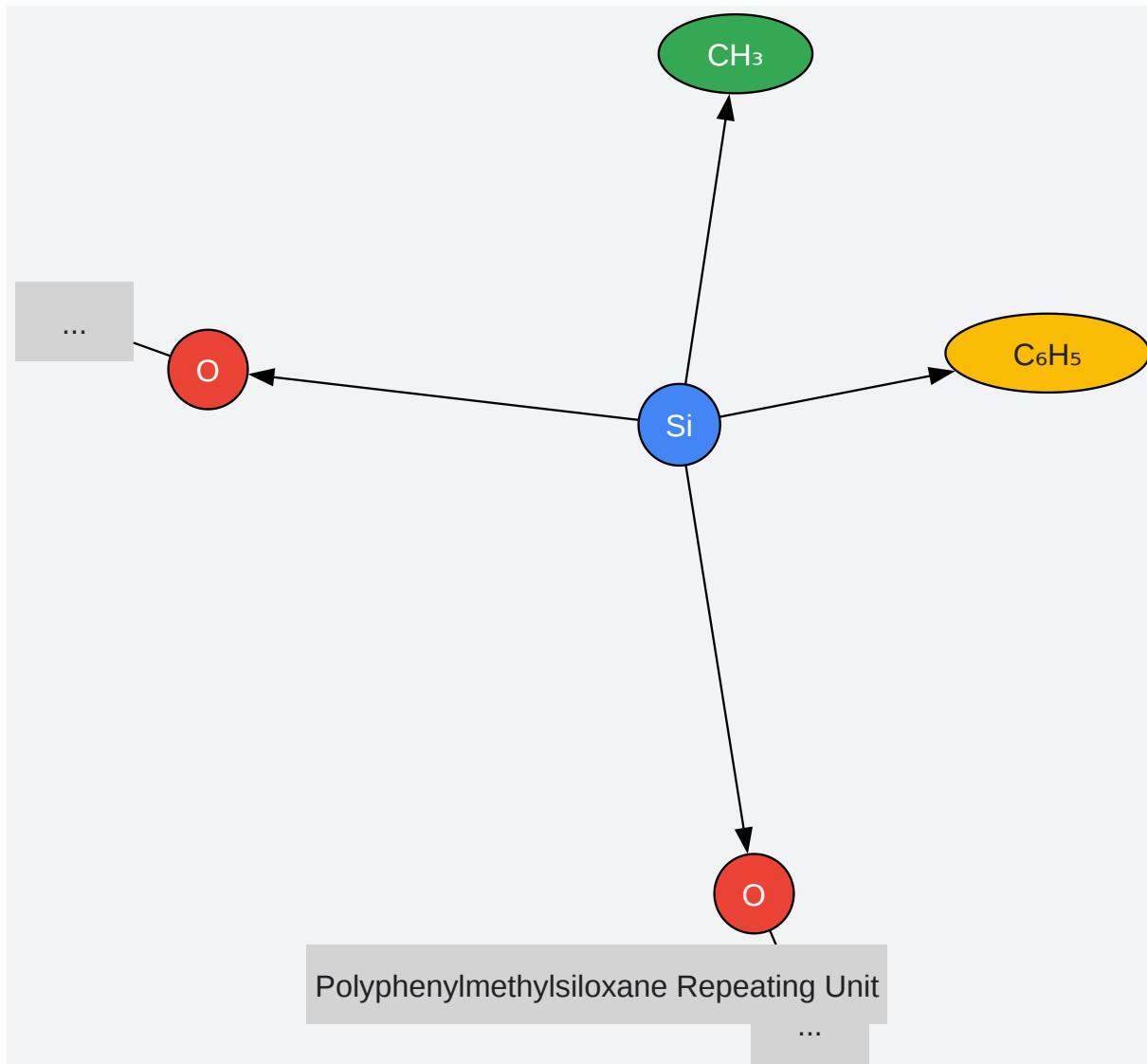
Introduction

DO 710, commercially known as DOWSIL™ 710 Fluid, is a silicone-based organic polymer.^[1] It is not a therapeutic agent but rather an industrial fluid with specialized applications. Chemically, it is identified as polyphenylmethylsiloxane.^{[2][3]} This fluid is distinguished by the presence of phenyl groups on the siloxane backbone, which imparts properties superior to standard polydimethylsiloxanes, particularly in terms of thermal stability, radiation resistance, and oxidative stability.^{[1][2]}

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and typical characterization methodologies for **DO 710**. Given its nature as an industrial polymer, the discussion of "signaling pathways" is not applicable. Instead, this document focuses on the material science aspects relevant to researchers in chemistry and engineering.

Chemical Structure

DO 710 is a polyphenylmethylsiloxane, a polymer with a backbone of repeating silicon-oxygen (Si-O) units. Each silicon atom is also bonded to one methyl group (-CH₃) and one phenyl group (-C₆H₅). The general structure is represented by the formula [-Si(CH₃)(C₆H₅)O-]_n.^[4] The presence of the phenyl group is key to its enhanced thermal and oxidative stability compared to polydimethylsiloxane.



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Caption: General repeating unit of Polyphenylmethylsiloxane.

Physicochemical Properties

The properties of DOWSIL™ 710 Fluid are summarized below. These values are typical and may vary between batches.

Property	Value	Test Method
Appearance	Colorless to light straw liquid	-
Viscosity (at 25°C)	500 mm ² /s (cSt)	-
Specific Gravity (at 25°C)	1.020–1.100 g/cm ³	-
Refractive Index (at 25°C)	1.4900–1.5330	-
Flash Point (Open Cup)	≥300 °C	-
Freezing Point	≤-40 °C	-
Volatility (250°C/2hr)	<1%	-
Service Temperature	-40°C to 232°C (continuous)	-
Radiation Resistance	Approx. 1.7 x 10 ⁸ rads	-
Volume Resistivity	1 x 10 ¹³ ohm·cm	-

Data compiled from various technical datasheets.[\[2\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols

The characterization of polyphenylmethylsiloxane involves standard polymer analysis techniques to determine its structure, thermal properties, and purity.

Fourier-Transform Infrared Spectroscopy (FTIR)

Objective: To identify the functional groups present in the polymer and confirm its chemical structure.

Methodology:

- A small sample of the fluid is placed directly on the ATR (Attenuated Total Reflectance) crystal of the FTIR spectrometer.
- Alternatively, a thin film can be cast on a salt plate (e.g., KBr).
- The sample is scanned over a range of wavenumbers (typically 4000-400 cm⁻¹).

- The resulting spectrum is analyzed for characteristic absorption bands. Expected peaks include:
 - Si-O-Si stretching: A broad, strong band around $1100\text{-}1000\text{ cm}^{-1}$.
 - Si-CH₃ bending: A sharp peak around 1260 cm^{-1} .
 - C-H stretching (aromatic): Peaks just above 3000 cm^{-1} .
 - C=C stretching (aromatic ring): Peaks around 1600 cm^{-1} and 1475 cm^{-1} .^[7]
 - C-H stretching (aliphatic): Peaks around 2960 cm^{-1} .

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To provide detailed information about the molecular structure and composition of the polymer.

Methodology:

- A dilute solution of the polymer is prepared in a suitable deuterated solvent (e.g., CDCl₃).
- The solution is placed in an NMR tube.
- ¹H NMR and ²⁹Si NMR spectra are acquired.
- ¹H NMR will show signals corresponding to the protons on the methyl and phenyl groups. The ratio of the integrals of these signals can confirm the relative abundance of these groups.
- ²⁹Si NMR provides information about the different silicon environments within the polymer chain.

Thermogravimetric Analysis (TGA)

Objective: To evaluate the thermal stability of the polymer and its decomposition profile.

Methodology:

- A small, precisely weighed sample (typically 5-10 mg) is placed in a TGA crucible.
- The sample is heated at a constant rate (e.g., 10°C/min) under a controlled atmosphere (e.g., nitrogen or air).
- The weight of the sample is monitored as a function of temperature.
- The resulting TGA curve shows the temperatures at which weight loss occurs, indicating decomposition. The char yield at the end of the experiment is a measure of the material's tendency to form a carbonaceous residue.^[7]

Differential Scanning Calorimetry (DSC)

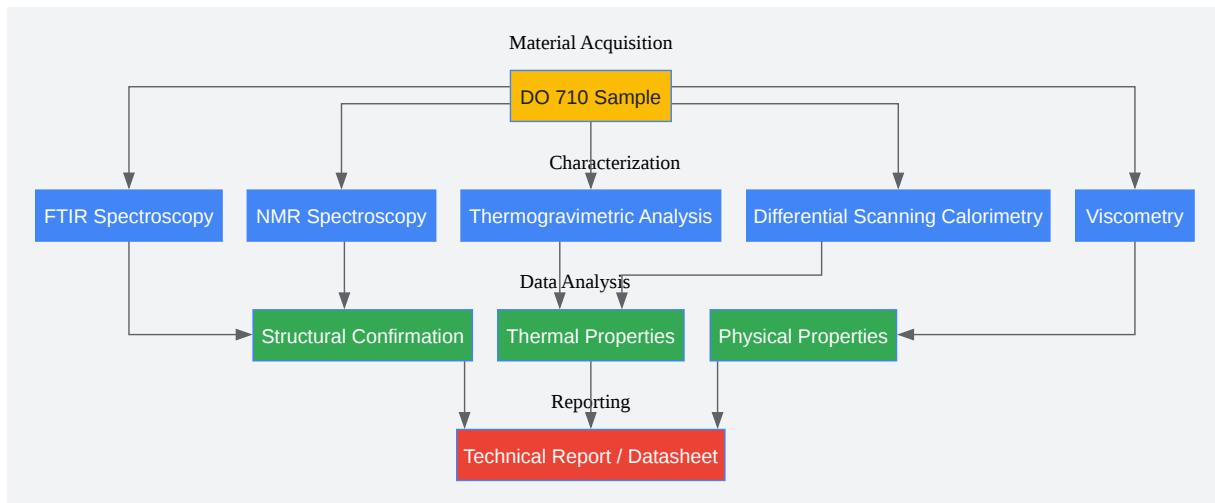
Objective: To determine the thermal transitions of the polymer, such as the glass transition temperature (Tg).

Methodology:

- A small sample is sealed in a DSC pan. An empty, sealed pan is used as a reference.
- The sample and reference are subjected to a controlled temperature program (e.g., heating, cooling, and reheating cycles).
- The heat flow into or out of the sample relative to the reference is measured.
- The glass transition is observed as a step change in the heat capacity in the DSC thermogram.

Experimental Workflow

The following diagram illustrates a typical workflow for the characterization of a polymer like **DO 710**.



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Caption: A typical workflow for polymer characterization.

Applications

Due to its unique properties, **DO 710** is utilized in several demanding applications:

- High-Temperature Lubrication: It serves as a lubricant for instruments, bearings, and timing devices operating at temperatures from 0°C to 260°C.[3]
- Heat Transfer Fluid: Its thermal stability makes it suitable as a heat exchange fluid in high-temperature baths and for heat treatment of metals.[3]
- Radiation-Resistant Fluid: It is used in hydraulic systems and as a lubricant in environments with significant radiation exposure, such as in nuclear applications.[2][5]

- **Base Oil for Greases:** It can be used as a base oil for high-temperature greases, often in combination with thickeners like molybdenum disulfide.[3]

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- To cite this document: BenchChem. [An In-depth Technical Guide to DO 710 (DOWSIL™ 710 Fluid)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1230134#what-is-the-chemical-structure-of-do-710\]](https://www.benchchem.com/product/b1230134#what-is-the-chemical-structure-of-do-710)

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